

Technical Guide: Solubility Profile and Thermodynamic Analysis of 2-Chloro-4-Ethoxypropiophenone

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Compound of Interest

Compound Name: 1-(2-Chloro-4-ethoxyphenyl)propan-1-one
Cat. No.: B14051840

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Executive Summary

The precise determination of solubility for pharmaceutical intermediates like 2-chloro-4-ethoxypropiophenone is critical for optimizing reaction yield, designing crystallization processes, and minimizing solvent waste. This compound, a key alpha-halo ketone intermediate (often utilized in the synthesis of cathinone derivatives or substituted phenylpropanones), exhibits a solubility profile governed by its lipophilic ethoxy-phenyl core and the polarizable alpha-chloro ketone moiety.

This guide details the physicochemical basis of its dissolution, provides a validated experimental protocol for measuring its solubility in organic solvents, and outlines the thermodynamic models (Apelblat, van't Hoff) required to interpret the data for process scale-up.

Physicochemical Profile

Understanding the molecular structure is the first step in predicting solubility behavior.

Property	Detail
Systematic Name	2-Chloro-1-(4-ethoxyphenyl)propan-1-one
CAS Number	790270-99-4
Molecular Formula	C ₁₁ H ₁₃ ClO ₂
Molecular Weight	212.67 g/mol
Structural Features	Lipophilic Domain: 4-Ethoxyphenyl ring (promotes solubility in non-polar/aromatic solvents).Polar Domain: Carbonyl group (hydrogen bond acceptor).Reactive Domain: Alpha-chloro group (enhances dipole moment, susceptible to nucleophilic attack).
Predicted Solubility	High: Acetone, Ethyl Acetate, DCM, Toluene.Moderate: Ethanol, Methanol, Isopropanol.Low: Water, Hexane, Cyclohexane.

Expert Insight: Solvent Selection Logic

The ethoxy group at the para-position significantly increases the lipophilicity compared to the unsubstituted propiophenone, making this compound less soluble in water but highly soluble in moderately polar organic solvents. The alpha-chloro substituent introduces a strong dipole, enhancing interaction with polar aprotic solvents like acetone and DMF.

Experimental Protocol for Solubility Determination

To obtain high-fidelity solubility data, a static gravimetric method is recommended.^[1] This method is self-validating through mass balance and is robust against minor impurities.

Phase 1: Preparation & Saturation^[1]

- Solvent Preparation:** Degas all solvents (Methanol, Ethanol, Acetone, Ethyl Acetate, Toluene) via ultrasonication to prevent bubble formation during heating.
- Excess Addition:** Add 2-chloro-4-ethoxypropiophenone in excess to 50 mL of the selected solvent in a jacketed equilibrium cell.

- Temperature Control: Connect the cell to a circulating water bath (precision K). Set the initial temperature (e.g., 278.15 K).
- Equilibration: Stir continuously at 400 rpm using a magnetic stirrer for 24 hours to ensure solid-liquid equilibrium.

Phase 2: Sampling & Analysis

- Settling: Stop stirring and allow the suspension to settle for 2 hours at the set temperature.
- Filtration: Withdraw the supernatant using a pre-heated syringe equipped with a 0.45 μ m PTFE filter to remove undissolved solids.
- Gravimetric Measurement:
 - Weigh a clean, dry weighing dish ().
 - Transfer the filtrate to the dish and weigh immediately ().
 - Evaporate the solvent in a vacuum oven at 313.15 K until constant mass is achieved.
 - Weigh the dried residue ().

Phase 3: Calculation

Calculate the mole fraction solubility (

) using the following equation:

Where:

- = Molar mass of solute (212.67 g/mol)

- = Molar mass of solvent

Thermodynamic Modeling & Data Analysis

Experimental data must be correlated with thermodynamic models to allow for interpolation and process design.

Modified Apelblat Model

This semi-empirical model is the industry standard for correlating solubility with temperature.

- A, B, C: Empirical parameters derived from regression analysis.
- Utility: Provides the most accurate fit for non-ideal solutions, capturing the temperature dependence of the enthalpy of solution.

van't Hoff Analysis

Used to determine the thermodynamic functions of dissolution.^[2]

From the slope and intercept of the plot of

vs

, we calculate:

- Enthalpy of Solution (ΔH_{sol}): Indicates if dissolution is endothermic (positive) or exothermic. For this compound, it is expected to be endothermic (solubility increases with T).^{[3][4]}
- Entropy of Solution (ΔS_{sol}): Reflects the disorder increase upon mixing.
- Gibbs Free Energy (ΔG_{sol}):

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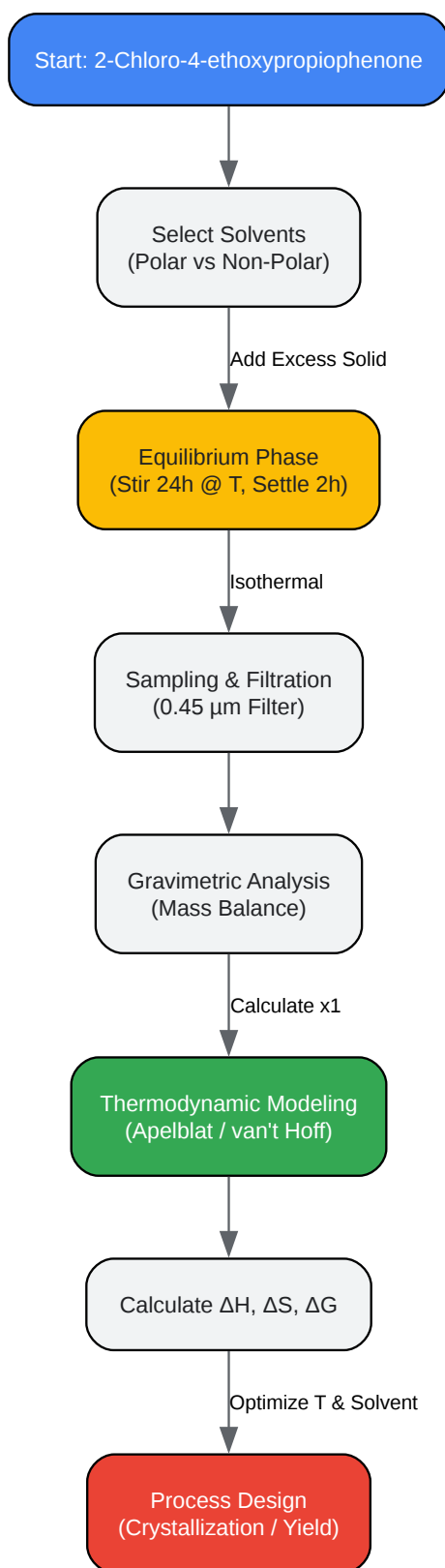
Process Optimization: Crystallization Strategy

Based on the physicochemical profile, the following crystallization strategies are recommended:

Strategy	Solvent System	Mechanism
Cooling Crystallization	Ethanol or Isopropanol	Solubility decreases significantly with temperature (steep solubility curve), allowing for high recovery yields upon cooling.
Anti-solvent Crystallization	Acetone (Solvent) + Water (Anti-solvent)	The compound is highly soluble in acetone but insoluble in water. Adding water forces precipitation. Note: Ensure slow addition to avoid oiling out.
Evaporative Crystallization	Ethyl Acetate	Suitable for obtaining large, well-defined crystals due to moderate volatility and solubility.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow for determining solubility and applying it to process design.



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Figure 1: Systematic workflow for solubility determination and thermodynamic application.

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